

ym-244769 solubility in dmsol and other solvents

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Compound of Interest

Compound Name: ym-244769

Cat. No.: B1663065

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YM-244769 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and experimental use of **YM-244769**, a potent and selective Na⁺/Ca²⁺ exchanger (NCX) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **YM-244769**?

A1: The recommended solvent for creating a stock solution of **YM-244769** is Dimethyl Sulfoxide (DMSO). It is highly soluble in DMSO.[1][2]

Q2: I am having trouble dissolving **YM-244769** in DMSO. What should I do?

A2: If you encounter difficulties in dissolving **YM-244769**, gentle warming and ultrasonication can aid in its dissolution.[2] Also, ensure that you are using a fresh, anhydrous grade of DMSO, as hygroscopic (water-absorbing) DMSO can significantly impact the solubility of the product.[2]

Q3: How should I prepare a stock solution of **YM-244769**?

A3: To prepare a stock solution, weigh the desired amount of **YM-244769** powder and add the calculated volume of fresh DMSO. For example, to prepare a 10 mM stock solution, you would dissolve the compound in DMSO to reach this concentration. It is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Q4: What is the recommended storage condition for **YM-244769** stock solutions?

A4: **YM-244769** stock solutions in DMSO should be stored under the following conditions:

- -80°C for up to 6 months.[\[2\]](#)
- -20°C for up to 1 month.[\[2\]](#) Always store the solutions sealed and protected from moisture.[\[2\]](#)

Q5: Can I dissolve **YM-244769** in aqueous buffers or ethanol?

A5: There is limited information available regarding the solubility of **YM-244769** in aqueous buffers, ethanol, or other alcohols. DMSO is the primary recommended solvent for initial stock solutions. For in vivo studies, a common practice is to first dissolve the compound in DMSO and then dilute this stock solution in a vehicle such as corn oil.[\[2\]](#)

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|--|---|--|
| Precipitation observed in stock solution upon storage | The storage temperature is not low enough, or the solution has been stored for too long. | Ensure storage at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month). [2] |
| Inconsistent experimental results | Repeated freeze-thaw cycles of the stock solution leading to degradation of the compound. | Aliquot the stock solution into single-use vials after preparation to minimize freeze-thaw cycles. |
| Difficulty in achieving complete dissolution | The DMSO used may have absorbed moisture. | Use a new, unopened bottle of anhydrous or molecular sieve-treated DMSO. [2] Gentle warming and ultrasonication can also be applied. [2] |
| Precipitation when diluting DMSO stock into aqueous buffer | The compound has low aqueous solubility. | Consider using a surfactant or co-solvent in your aqueous buffer. Test different dilution factors. For cell-based assays, ensure the final DMSO concentration is compatible with your cells. |

Data Presentation

YM-244769 Solubility

| Solvent | Concentration (mg/mL) | Concentration (mM) | Notes |
|---------|-----------------------|--------------------|--|
| DMSO | 120 mg/mL[2] | 270.59 mM[2] | Ultrasonication may be needed.[2] Use of fresh, non-hygroscopic DMSO is critical.[2] |
| DMSO | 51.64 mg/mL[1] | 100 mM[1] | |

Note: The difference in reported DMSO solubility may be due to variations in the salt form of the compound or experimental conditions.

YM-244769 Inhibitory Activity (IC₅₀)

| Target | IC ₅₀ Value | Assay |
|---|------------------------|---------------------------------------|
| NCX1 | 68 ± 2.9 nM[2] | ⁴⁵ Ca ²⁺ uptake |
| NCX2 | 96 ± 3.5 nM[2] | ⁴⁵ Ca ²⁺ uptake |
| NCX3 | 18 ± 1.0 nM[2] | ⁴⁵ Ca ²⁺ uptake |
| Outward NCX Current (Ca ²⁺ entry mode) | 50 nM[2] | Electrophysiology |

Experimental Protocols

Preparation of YM-244769 Stock and Working Solutions

This protocol describes the preparation of a stock solution in DMSO and a subsequent working solution for in vivo use.

Materials:

- **YM-244769** powder
- Anhydrous DMSO

- Corn oil
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Stock Solution Preparation (e.g., 20.8 mg/mL in DMSO):
 1. Aseptically weigh the required amount of **YM-244769**.
 2. Add the calculated volume of anhydrous DMSO to achieve the desired concentration.
 3. Vortex the solution until the powder is fully dissolved. If necessary, use an ultrasonic water bath to aid dissolution.
 4. Aliquot the stock solution into single-use, sterile tubes.
 5. Store the aliquots at -80°C.
- Working Solution Preparation (e.g., 2.08 mg/mL in DMSO/Corn Oil):
 1. Thaw a single-use aliquot of the **YM-244769** DMSO stock solution.
 2. In a sterile tube, add 900 µL of corn oil.
 3. Add 100 µL of the 20.8 mg/mL DMSO stock solution to the corn oil.[\[2\]](#)
 4. Mix thoroughly by vortexing to ensure a uniform suspension.[\[2\]](#) This will yield a clear solution.[\[2\]](#)

⁴⁵Ca²⁺ Uptake Assay for NCX Inhibition

This is a generalized protocol for assessing the inhibitory effect of **YM-244769** on the reverse mode of Na⁺/Ca²⁺ exchangers expressed in a suitable cell line (e.g., CCL39 fibroblasts).

Materials:

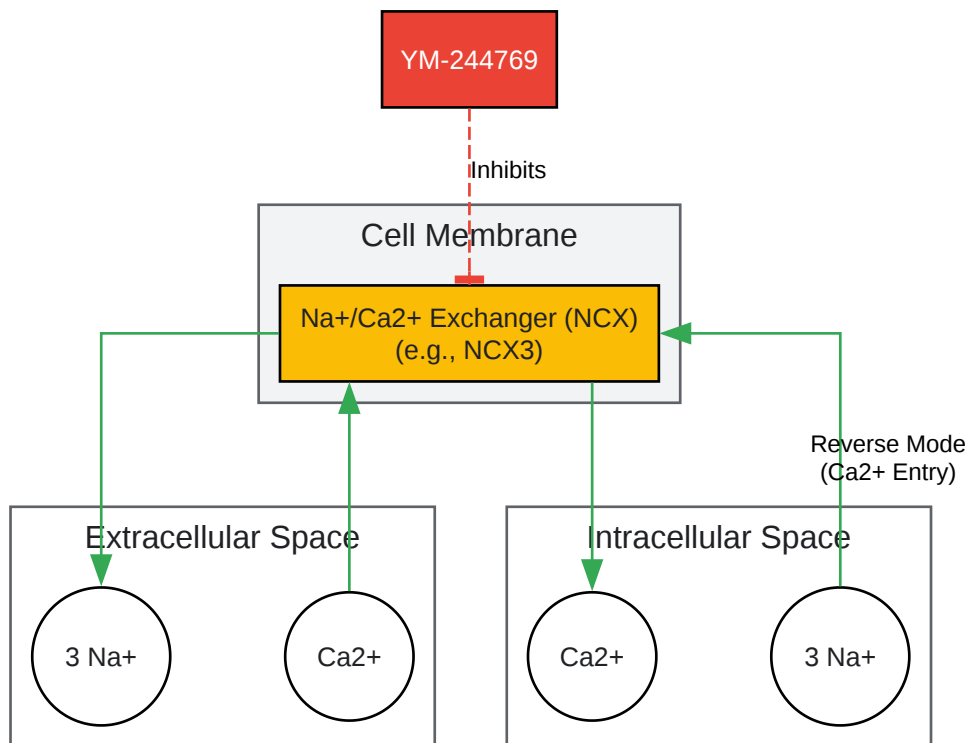
- CCL39 cells transfected with NCX1, NCX2, or NCX3
- Na⁺-loading buffer
- Uptake buffer containing ⁴⁵CaCl₂
- Wash buffer
- **YM-244769**
- Scintillation counter

Procedure:

- Cell Culture: Culture the transfected CCL39 cells to confluence in appropriate culture plates.
- Na⁺ Loading: Incubate the cells with a Na⁺-loading buffer to increase the intracellular Na⁺ concentration.
- Compound Incubation: Treat the cells with varying concentrations of **YM-244769** (e.g., 0.003-1 μM) for a specified period.[\[2\]](#)
- Initiate Uptake: Remove the compound-containing medium and add the uptake buffer containing ⁴⁵CaCl₂ to initiate the Na⁺-dependent ⁴⁵Ca²⁺ uptake (reverse mode NCX activity).
- Terminate Uptake: After a short incubation period, terminate the uptake by rapidly washing the cells with ice-cold wash buffer.
- Cell Lysis and Measurement: Lyse the cells and measure the amount of incorporated ⁴⁵Ca²⁺ using a scintillation counter.
- Data Analysis: Determine the IC₅₀ values by plotting the percentage of inhibition of ⁴⁵Ca²⁺ uptake against the concentration of **YM-244769**.

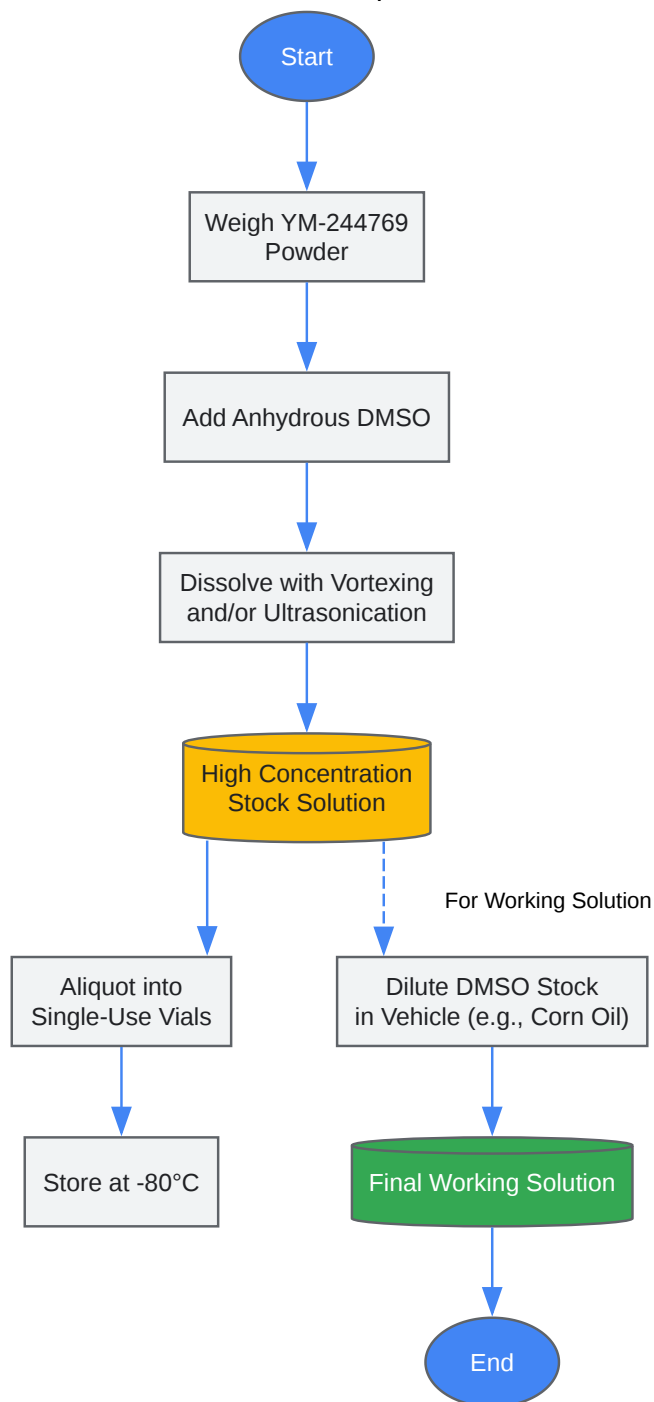
Visualizations

YM-244769 Mechanism of Action

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Caption: **YM-244769** inhibits the reverse mode of the Na⁺/Ca²⁺ exchanger.

YM-244769 Solution Preparation Workflow



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Caption: Workflow for preparing **YM-244769** stock and working solutions.

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References

- 1. YM 244769 | Na⁺/Ca²⁺ Exchanger | Tocris Bioscience [tocris.com]
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